

An In-depth Technical Guide to Diethyl 2-(2-oxopropyl)malonate

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Compound of Interest

Compound Name: Diethyl 2-(2-oxopropyl)malonate

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Abstract

Diethyl 2-(2-oxopropyl)malonate, also known as diethyl acetonylmalonate, is a versatile chemical intermediate with significant applications in organic synthesis, particularly in the construction of heterocyclic compounds and as a precursor to biologically active molecules. This technical guide provides a comprehensive overview of its physicochemical properties, a detailed experimental protocol for its synthesis, and explores its utility in research and drug development.

Core Properties and Data

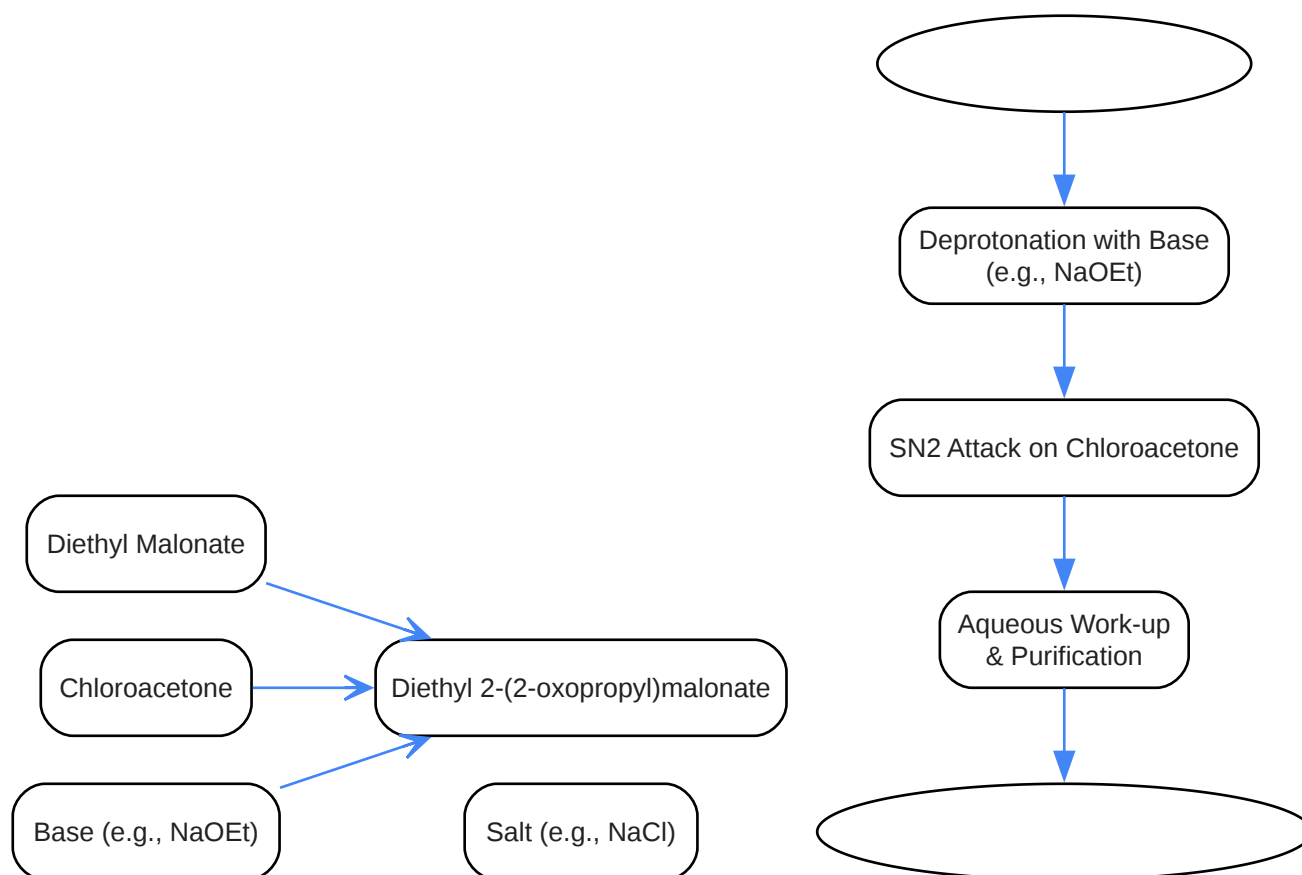
Diethyl 2-(2-oxopropyl)malonate is a substituted diethyl malonate derivative. Its key quantitative data are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₅	[1][2]
Molecular Weight	216.23 g/mol	[1][2]
IUPAC Name	diethyl 2-(2-oxopropyl)propanedioate	
CAS Number	23193-18-2	[1][2]
Synonyms	Diethyl acetonylmalonate, 2-Acetonylmalonic acid diethyl ester	
Physical State	Liquid	
Boiling Point	296.36 °C at 760 mmHg	[2]
Storage Temperature	2-8 °C	[2]

Synthesis of Diethyl 2-(2-oxopropyl)malonate: An Experimental Protocol

The synthesis of **diethyl 2-(2-oxopropyl)malonate** is most commonly achieved through the alkylation of diethyl malonate with chloroacetone. This reaction, a classic example of malonic ester synthesis, involves the formation of an enolate from diethyl malonate, which then acts as a nucleophile to displace the chloride from chloroacetone.[3]

Reaction Scheme



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References

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